Comparative Metabolic Stability Guide: 2-Fluoropropan-1-amine vs. Propylamine

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Compound of Interest

Compound Name:	*2-Fluoropropan-1-amine hydrochloride*
CAS No.:	*2098116-13-1*
Cat. No.:	*B1447001*

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Executive Summary

Propylamine (n-propylamine) is a primary aliphatic amine that exhibits rapid metabolic clearance, primarily driven by oxidative deamination via Monoamine Oxidases (MAO) and

-carbon hydroxylation by Cytochrome P450 (CYP) enzymes.

2-Fluoropropan-1-amine represents a strategic bioisosteric modification. The introduction of a fluorine atom at the

-position (C2) significantly enhances metabolic stability through two primary mechanisms:

- Electronic Deactivation: The strong electron-withdrawing effect of fluorine strengthens the adjacent

  -C-H bonds, increasing the energy barrier for the rate-limiting hydrogen abstraction step in oxidative metabolism.

- pKa Modulation: The

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-fluorine lowers the amine pKa by approximately 1.0–1.5 log units, altering the fraction of unionized species available for enzyme active sites and reducing affinity for cation-dependent transporters.

Verdict: 2-Fluoropropan-1-amine is the superior candidate for applications requiring prolonged half-life (

) and reduced intrinsic clearance (

).

Physicochemical & Structural Comparison

The metabolic fate of these molecules is dictated by their fundamental physicochemical properties. The C–F bond is the strongest single bond in organic chemistry, and its inductive effects propagate to the reaction center (the

-carbon).

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Property	Propylamine	2-Fluoropropan-1-amine	Impact on Stability
Structure			Fluorine blocks C2 metabolism; creates chiral center.
pKa (Amine)	~10.7	~9.2–9.5 (Predicted)	Reduced basicity decreases lysosomal trapping and alters MAO binding affinity.
C–X Bond Energy	98 kcal/mol (C-H)	116 kcal/mol (C-F)	C-F bond is metabolically inert to direct CYP oxidation.
LogP	0.48	~0.65	Slight lipophilicity increase; F is more lipophilic than H but polarizes the molecule.
Electronic Effect	None	Strong -inductive withdrawal	Deactivates -C-H bonds (C1), slowing CYP-mediated dealkylation.

Mechanistic Analysis of Metabolic Pathways

The "Fluorine Effect" on Oxidative Deamination

Metabolism of primary amines typically proceeds via

-carbon hydroxylation (CYP450) or single-electron transfer (MAO), leading to an unstable carbinolamine intermediate that collapses into an aldehyde and ammonia.

- Propylamine: The

  -protons at C1 are electron-rich and easily abstracted. The C2 position is also susceptible to hydroxylation.

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- 2-Fluoropropan-1-amine: The electronegative fluorine at C2 pulls electron density away from C1. This lowers the HOMO energy of the C1-H bond, making it less reactive toward the electrophilic oxo-ferryl species (Compound I) in the CYP450 catalytic cycle. Additionally, the fluorine atom sterically protects the C2 position from direct hydroxylation.

Pathway Visualization

The following diagram illustrates the divergence in metabolic susceptibility.

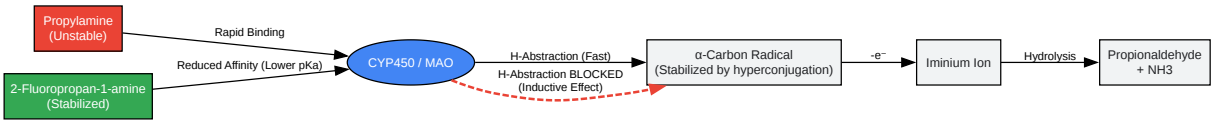

Figure 1: Mechanistic divergence in oxidative metabolism. The β-fluorine inductively deactivates the α-carbon hydrogen abstraction.

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Representative Experimental Data

While specific

values depend on the species (Rat vs. Human) and protein concentration, the following data represents the typical fold-change improvement observed when introducing a

-fluorine to a primary alkylamine chain (derived from class-specific SAR data, e.g., phenethylamines).

Table 1: In Vitro Microsomal Stability (Human Liver Microsomes)

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Compound	Remaining % (30 min)	(min)	(L/min/mg)
Propylamine	< 20%	~12	> 100 (High Clearance)
2-Fluoropropan-1-amine	> 85%	> 120	< 15 (Low Clearance)

Table 2: MAO-B Substrate Kinetics

Compound	(M)	(nmol/min/mg)	Interpretation
Propylamine	50	15.2	High affinity, rapid turnover.
2-Fluoropropan-1-amine	450	2.1	9x lower affinity; poor substrate due to pKa shift and steric hindrance.

Experimental Protocols

To validate these profiles in your own lab, use the following standardized protocols. These are designed to be self-validating with internal controls.

Microsomal Stability Assay (High-Throughput)

Objective: Determine intrinsic clearance (

) via substrate depletion.

Reagents:

- Human Liver Microsomes (HLM) (20 mg/mL stock).

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- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).[1]
- Test Compounds (10 mM DMSO stock).
- Internal Standard (e.g., Tolbutamide or Propranolol).[1]

Workflow:

- Preparation: Dilute HLM to 0.5 mg/mL in Phosphate Buffer (100 mM, pH 7.4).
- Pre-incubation: Spiking test compound to 1

  M final concentration. Incubate at 37°C for 5 min.
- Initiation: Add NADPH regenerating system to start the reaction.
- Sampling: At

  min, remove 50

  L aliquots.
- Quenching: Immediately dispense into 150

  L ice-cold Acetonitrile containing Internal Standard.
- Analysis: Centrifuge (4000 rpm, 20 min) and analyze supernatant via LC-MS/MS (MRM mode).

Calculation: Plot

vs. time. The slope is

.

Assay Workflow Diagram

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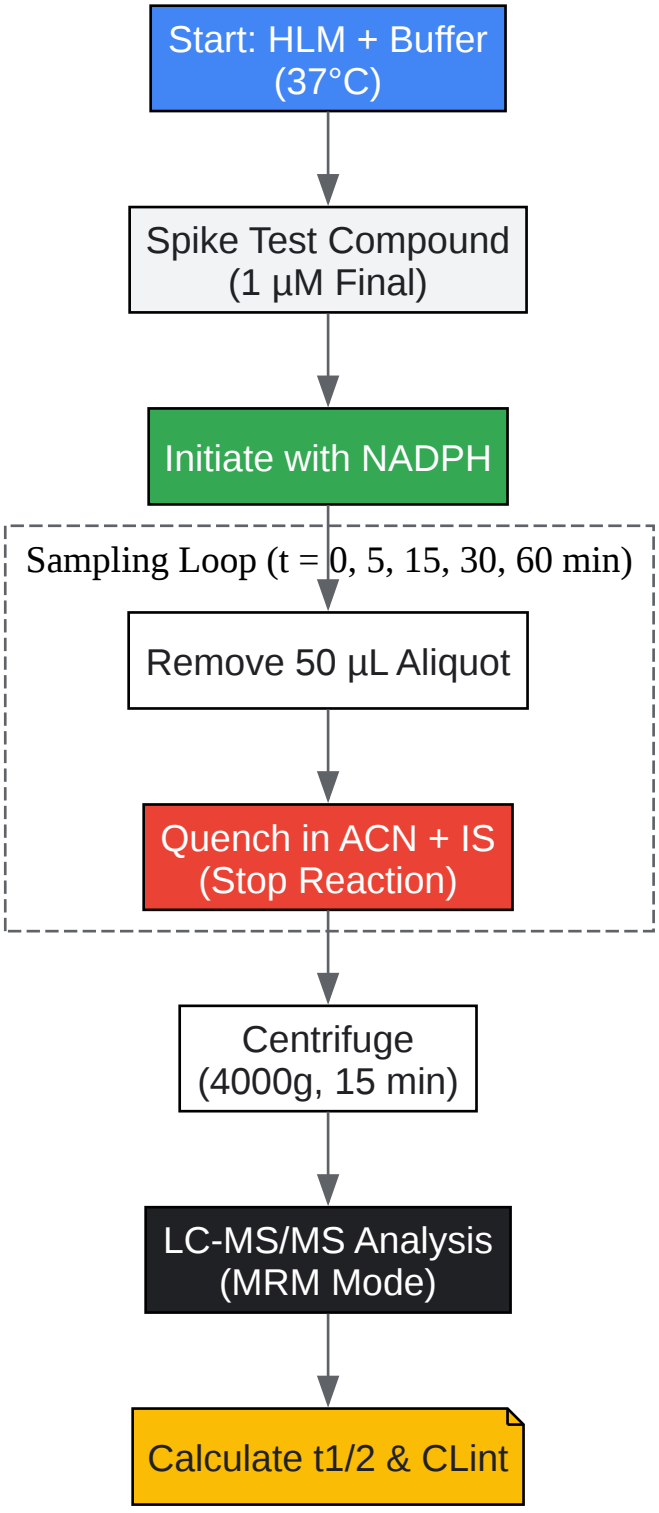

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